Spectroscopic Analysis of 2-Formylbenzenesulfonic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Formylbenzenesulfonic acid*
CAS No.:	*91-25-8*
Cat. No.:	*B046843*

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This technical guide provides a comprehensive overview of the key spectroscopic data for **2-formylbenzenesulfonic acid** and its sodium salt, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Detailed experimental protocols are provided to facilitate the replication and validation of these findings in a laboratory setting.

Spectroscopic Data

The spectroscopic data for **2-formylbenzenesulfonic acid** and its more commonly analyzed sodium salt are summarized below. This information is crucial for the structural elucidation and quality control of this important organic compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of **2-formylbenzenesulfonic acid**. The data presented here is for the sodium salt of **2-formylbenzenesulfonic acid**, analyzed in a deuterated dimethyl sulfoxide (DMSO-d6) solvent.

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Table 1: ^{1}H NMR Spectroscopic Data for **2-Formylbenzenesulfonic Acid** Sodium Salt

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~10.2	Singlet	1H	Aldehyde proton (-CHO)
~7.9	Multiplet	1H	Aromatic proton
~7.7	Multiplet	1H	Aromatic proton
~7.6	Multiplet	2H	Aromatic protons

Note: The chemical shifts for the aromatic protons are approximate and may exhibit complex splitting patterns due to ortho, meta, and para coupling.

Table 2: ^{13}C NMR Spectroscopic Data for **2-Formylbenzenesulfonic Acid** Sodium Salt[1][2]

Chemical Shift (ppm)	Assignment
~192	Aldehyde carbon (-CHO)
~145	Aromatic carbon (C-SO_3Na)
~138	Aromatic carbon (C-CHO)
~134	Aromatic carbon (CH)
~131	Aromatic carbon (CH)
~130	Aromatic carbon (CH)
~128	Aromatic carbon (CH)

Note: Assignments are based on typical chemical shifts for substituted benzene rings.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The data below corresponds to the sodium salt of **2-formylbenzenesulfonic acid**, typically analyzed as a solid

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sample.

Table 3: Key IR Absorption Bands for **2-Formylbenzenesulfonic Acid** Sodium Salt

Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
~3100-3000	Medium-Weak	Aromatic C-H Stretch
~2850, ~2750	Weak	Aldehyde C-H Stretch (Fermi doublet)
~1700	Strong	Aldehyde C=O Stretch
~1600, ~1475	Medium-Strong	Aromatic C=C Bending
~1200, ~1040	Strong	Sulfonate (SO_3^-) Symmetric and Asymmetric Stretch
~690	Strong	C-S Stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, enabling the determination of its molecular weight and elemental composition. The following data was obtained for the free acid form of **2-formylbenzenesulfonic acid** using Liquid Chromatography-Electrospray Ionization-Quadrupole Time-of-Flight (LC-ESI-QFT) mass spectrometry in negative ion mode.[3]

Table 4: Mass Spectrometry Data for **2-Formylbenzenesulfonic Acid**[3]

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m/z (Mass-to-Charge Ratio)	Ion	Description
184.9914	$[M-H]^-$	Precursor Ion (deprotonated molecule)
156.9965	$[M-H-CO]^-$	Fragment ion (loss of carbon monoxide)
121.0295	$[C_6H_5O_2S]^-$	Fragment ion
93.0346	$[C_6H_5O]^-$	Fragment ion (phenoxy radical anion)
79.9570	$[SO_3]^-$	Fragment ion (sulfur trioxide radical anion)

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **2-formylbenzenesulfonic acid** and its sodium salt.

NMR Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra of **2-formylbenzenesulfonic acid** sodium salt.

Materials:

- **2-Formylbenzenesulfonic acid** sodium salt
- Deuterated dimethyl sulfoxide (DMSO-d6)
- 5 mm NMR tubes
- Vortex mixer
- NMR spectrometer (e.g., 400 MHz)[2]

Procedure:

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- Sample Preparation: Accurately weigh approximately 10-20 mg of **2-formylbenzenesulfonic acid** sodium salt and dissolve it in approximately 0.7 mL of DMSO-d6 in a clean, dry vial.
- Homogenization: Gently vortex the mixture until the sample is completely dissolved.
- Transfer to NMR Tube: Using a Pasteur pipette, transfer the solution into a 5 mm NMR tube to a height of approximately 4-5 cm.
- Instrument Setup: Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
- Data Acquisition:
  - Lock the spectrometer on the deuterium signal of the DMSO-d6.
  - Shim the magnetic field to achieve optimal homogeneity.
  - Acquire the ^{1}H NMR spectrum, typically using a single pulse experiment.
  - Acquire the ^{13}C NMR spectrum, often using a proton-decoupled pulse sequence.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak of DMSO-d6 ($\delta \approx 2.50$ ppm for ^{1}H and $\delta \approx 39.52$ ppm for ^{13}C).

FT-IR Spectroscopy

Objective: To obtain the infrared spectrum of solid **2-formylbenzenesulfonic acid** sodium salt.

Materials:

- **2-Formylbenzenesulfonic acid** sodium salt
- Potassium bromide (KBr), IR grade
- Agate mortar and pestle
- Pellet press

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- FT-IR spectrometer

Procedure:

- Sample Preparation (KBr Pellet Method):
  - Thoroughly dry the KBr powder to remove any moisture.
  - In an agate mortar, grind a small amount (1-2 mg) of **2-formylbenzenesulfonic acid** sodium salt to a fine powder.
  - Add approximately 100-200 mg of dry KBr powder to the mortar and mix thoroughly with the sample.
  - Transfer the mixture to a pellet press die.
  - Apply pressure (typically 8-10 tons) to form a transparent or translucent KBr pellet.
- Data Acquisition:
  - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
  - Acquire a background spectrum of the empty sample compartment.
  - Acquire the sample spectrum over the desired wavenumber range (e.g., 4000-400 cm^{-1}).
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

LC-MS (Liquid Chromatography-Mass Spectrometry)

Objective: To determine the mass-to-charge ratio and fragmentation pattern of **2-formylbenzenesulfonic acid**.

Materials:

- **2-Formylbenzenesulfonic acid**

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- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (optional, for mobile phase modification)
- LC-MS system (e.g., Q Exactive Orbitrap) equipped with an electrospray ionization (ESI) source[3]
- C18 reverse-phase HPLC column (e.g., Acquity BEH C18, 1.7 µm, 2.1x150mm)[3]

Procedure:

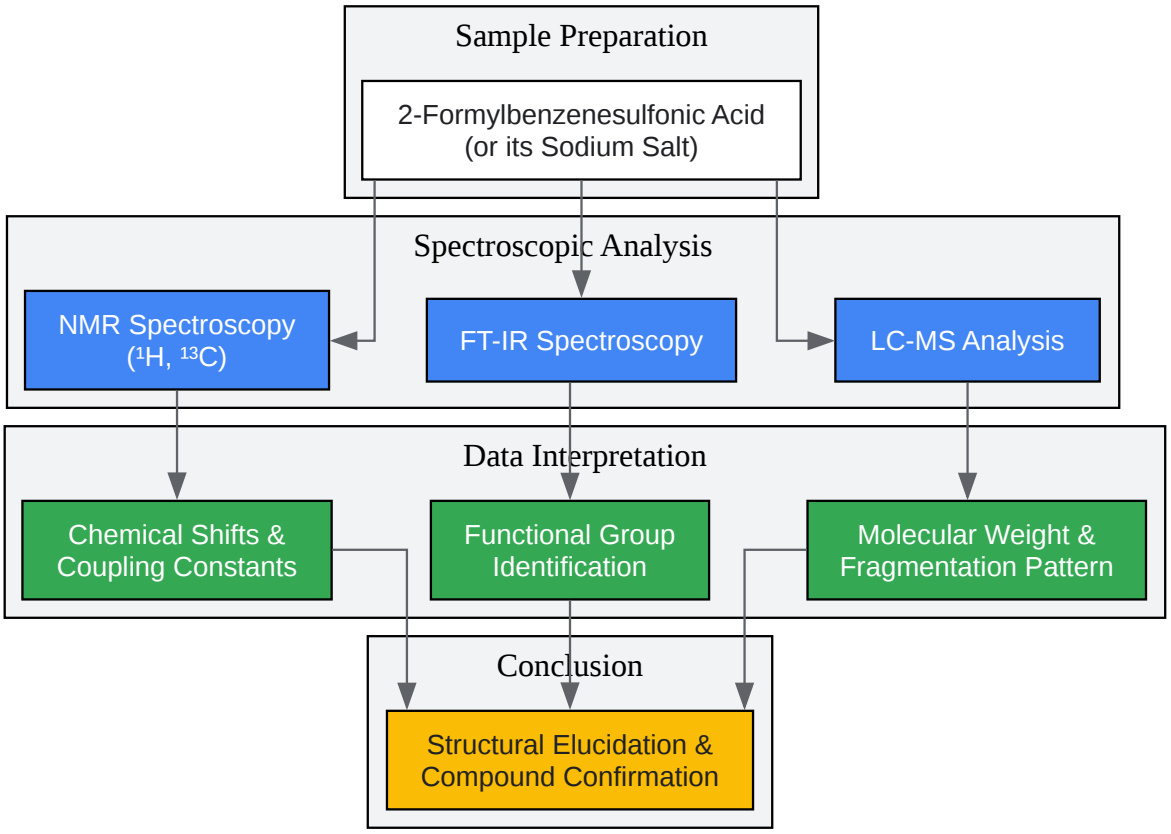
- Sample Preparation: Prepare a dilute solution of **2-formylbenzenesulfonic acid** (e.g., 1 µg/mL) in a suitable solvent mixture, such as 50:50 methanol/water.
- Chromatographic Separation:
  - Equilibrate the C18 column with the initial mobile phase conditions.
  - The mobile phase can consist of a gradient of water and methanol, potentially with a small amount of formic acid to aid ionization.
  - Inject the sample onto the column and perform a gradient elution to separate the analyte from any impurities.
- Mass Spectrometric Detection:
  - Set the ESI source to negative ion mode.
  - Optimize the source parameters (e.g., spray voltage, capillary temperature) for the analyte.
  - Acquire mass spectra over a relevant m/z range (e.g., 50-500).
  - Perform tandem MS (MS/MS) by selecting the precursor ion ($[M-H]^-$ at m/z 184.9914) and subjecting it to collision-induced dissociation (CID) or higher-energy collisional dissociation (HCD) to generate fragment ions.[3]

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- Data Analysis: Analyze the resulting mass spectra to identify the precursor ion and characteristic fragment ions.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a logical workflow for the comprehensive spectroscopic analysis of **2-formylbenzenesulfonic acid**.



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Caption: Workflow for the spectroscopic analysis of **2-Formylbenzenesulfonic acid**.

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